

MRL-436: Application Notes and Protocols for Antibiotic Resistance Studies

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Compound of Interest

Compound Name: MRL-436

Cat. No.: B2686384

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These application notes provide a comprehensive overview of **MRL-436**, a novel antibacterial agent, and its utility in the study of antibiotic resistance. Detailed protocols for key experimental procedures are included to facilitate the investigation of its mechanism of action and the development of resistance.

MRL-436 is a small molecule inhibitor of bacterial RNA polymerase (RNAP).[1][2] It was identified through an affinity selection-mass spectrometry screen of a chemical library for compounds that bind to Escherichia coli RNAP.[1][2] A key characteristic of **MRL-436** is its distinct binding site on the RNAP complex, which differs from that of rifampin, a well-known RNAP inhibitor. This allows **MRL-436** to be effective against rifampin-resistant bacterial strains. [1][2]

Mechanism of Action

MRL-436 exerts its antibacterial effect by binding to and inhibiting the function of bacterial RNA polymerase, the essential enzyme responsible for transcription. Resistance to **MRL-436** has been shown to arise from mutations in the genes encoding the β' (rpoC) and ω (rpoZ) subunits of RNAP.[1][2] Specifically, a missense mutation in codon 622 of the rpoC gene or a null mutation in the rpoZ gene confers resistance, confirming that RNAP is the cellular target of **MRL-436**. [1][2] The location of these resistance mutations suggests a potential similarity in the binding site or the induced conformational state between **MRL-436** and the cellular alarmone ppGpp.[1][2]

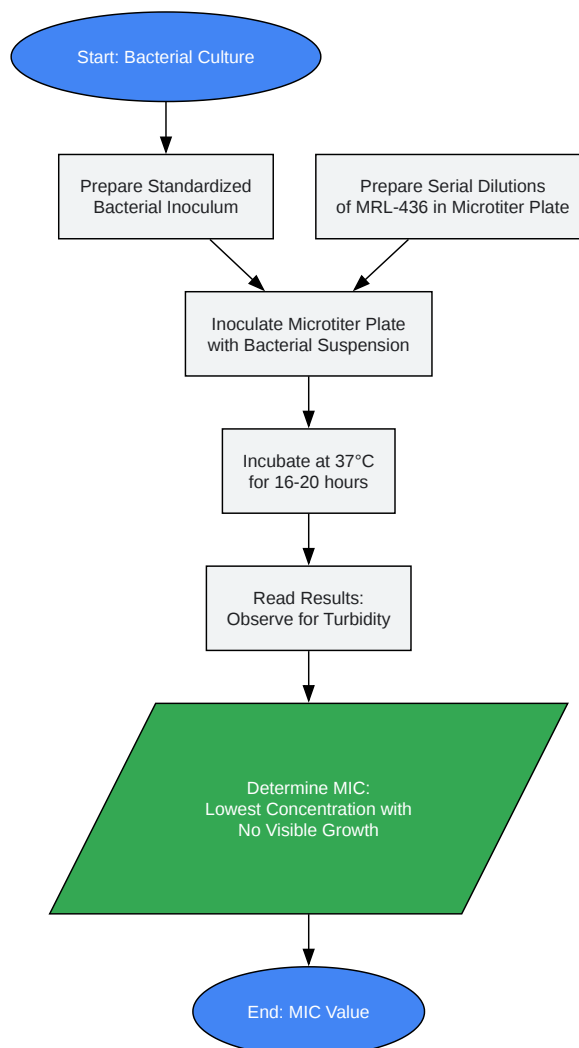
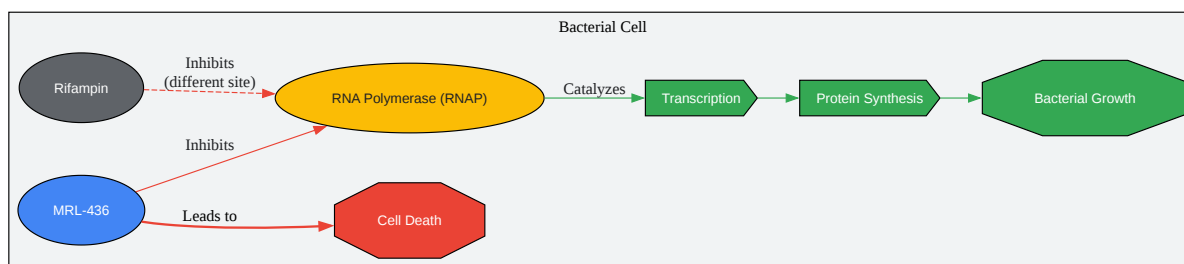
Data Presentation

The following table summarizes the quantitative data regarding the inhibitory activity of **MRL-436**.

Parameter	Value	Description	Source
IC50	3.0 ± 0.6 µM	Concentration of MRL-436 that results in 50% inhibition of E. coli RNA polymerase activity in a transcription assay.	[3][4]

Signaling Pathway and Experimental Workflow

To visually represent the concepts discussed, the following diagrams have been generated using the DOT language.



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